

An In-depth Technical Guide to 3-Thiophenecarboxaldehyde

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Compound of Interest

Compound Name: 3-Thiophenecarboxaldehyde

Cat. No.: B150965

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Thiophenecarboxaldehyde**, a pivotal heterocyclic building block in organic synthesis, particularly within the pharmaceutical and agrochemical industries. This document outlines its chemical identity, physicochemical properties, spectroscopic data, safety and handling protocols, and detailed experimental procedures for its synthesis and derivatization.

Chemical Identity and Synonyms

3-Thiophenecarboxaldehyde is an organic compound consisting of a thiophene ring substituted at the 3-position with a formyl group.^{[1][2]} It is recognized by a variety of synonyms across chemical literature and databases.

A comprehensive list of its alternative names includes:

- 3-Formylthiophene^{[1][3][4][5]}
- 3-Thienaldehyde^{[1][4]}
- 3-Thienylcarboxaldehyde^{[1][4]}
- 3-Thiophenealdehyde^{[1][4]}
- 3-Thiophenecarbaldehyde^{[1][4]}

- Thiofuran-3-carboxaldehyde[1][4]
- Thiophen-3-aldehyde[1][4]
- Thiophene-3-carbaldehyde[3][5][6][7][8]
- Thiophene-3-carboxaldehyde[2][3][5][8]
- 3-Thenaldehyde[2][6][7]
- 3-Thienophenecarboxyaldehyde[3][5][8]
- thiophen-3-carboxaldehyde[3]
- 3-thiophene carboxyaldehyde[3][5][8]
- 3-Carboxaldehyde-thiophene[3][5][8]

Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **3-Thiophenecarboxaldehyde** are crucial for its identification, purification, and application in synthesis.

Table 1: Physicochemical Properties

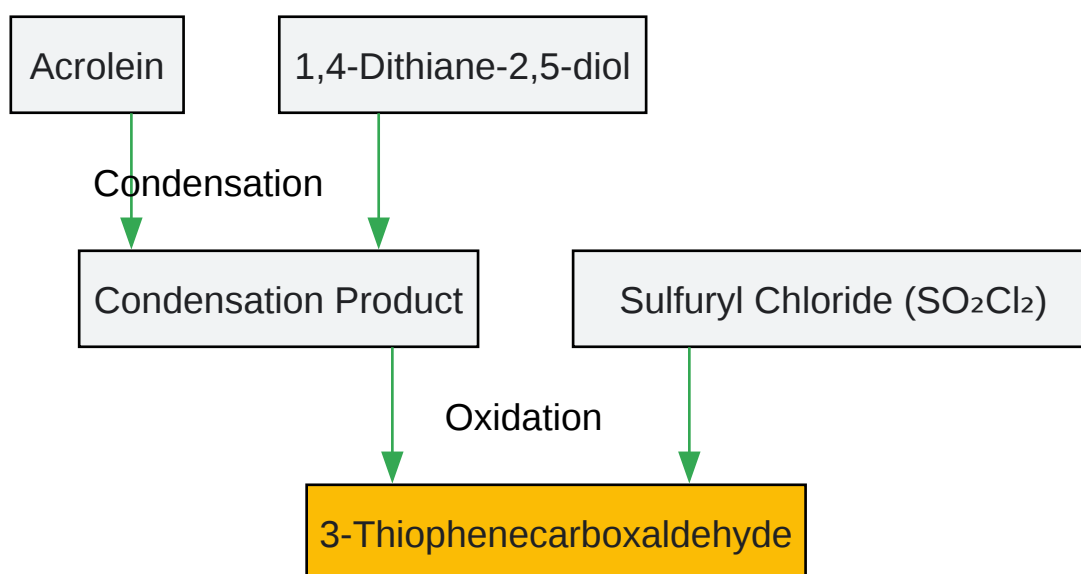
Property	Value	Reference
Molecular Formula	C ₅ H ₄ OS	[1][2][3]
Molecular Weight	112.15 g/mol	[1][2][3][4]
Appearance	Colorless to pale yellow or clear yellow to light brown liquid	[2][6][9]
Boiling Point	194-196 °C (lit.)	[2][4]
86-87 °C / 20 mmHg (lit.)	[2][4]	
Density	1.28 g/mL at 25 °C (lit.)	[2][4]
Refractive Index (n _{20/D})	1.583 (lit.)	[2][4]
Vapor Pressure	0.31 mmHg (20 °C)	[4]
Flash Point	165 °F / 73.9 °C	[2][6]
Solubility	Not miscible in water. Soluble in Chloroform, Hexanes.	[2]
Storage Temperature	2-8°C	[2][4]

Table 2: Spectroscopic Data

Technique	Data	Reference
¹ H NMR	A: 9.922 ppm, B: 8.125 ppm, C: 7.526 ppm, D: 7.371 ppm. J(B,C)=1.2Hz, J(B,D)=2.8Hz, J(C,D)=5.1Hz, J(A,D)=0.8Hz, J(A,C)=0.4Hz.	[10]
Mass Spectrum (m/z)	Main peaks can be observed in the NIST WebBook.	[5]
IR Spectrum	Available through various databases such as PubChem.	[1]

Synthesis of 3-Thiophenecarboxaldehyde

A practical, large-scale synthesis of **3-Thiophenecarboxaldehyde** can be achieved through a two-step process.^[7] This involves the condensation of acrolein with 1,4-dithiane-2,5-diol, followed by an oxidation step mediated by sulfuryl chloride.^[7]



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Caption: General workflow for the synthesis of **3-Thiophenecarboxaldehyde**.

A common laboratory-scale method for the formylation of thiophene is the Vilsmeier-Haack reaction.

The Vilsmeier-Haack reaction is a versatile method for formylating electron-rich aromatic and heteroaromatic compounds.^{[8][11]} The reaction utilizes a Vilsmeier reagent, generated in situ from N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl₃), to introduce a formyl group.^{[8][11]}

Materials:

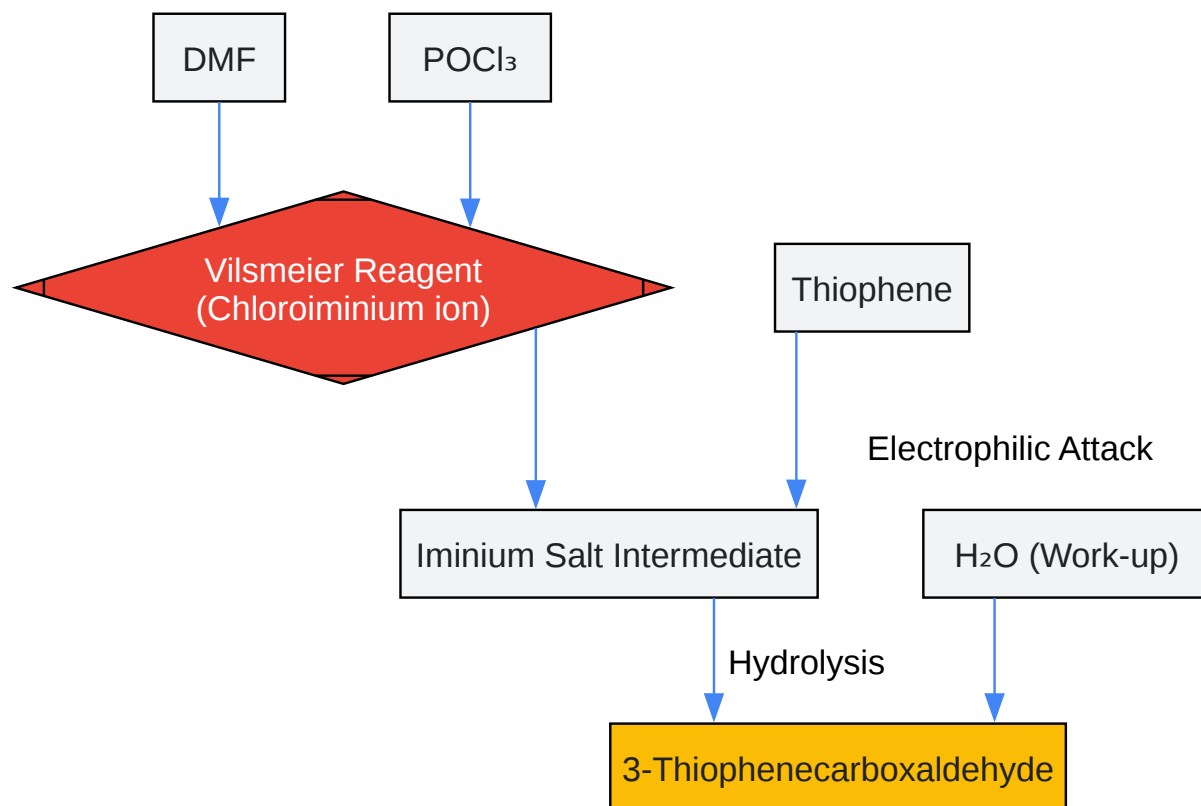
- N,N-dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride (POCl₃)

- Thiophene
- Dichloromethane (DCM), anhydrous
- Crushed ice
- Sodium acetate solution, saturated
- Sodium bicarbonate solution, saturated
- Brine
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Vilsmeier Reagent Preparation: In a dry, two-necked round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), cool anhydrous DMF (3.0-5.0 equivalents) to 0 °C in an ice bath.[8] Slowly add POCl_3 (1.1-1.5 equivalents) dropwise with vigorous stirring, ensuring the temperature remains below 10 °C.[8] Stir the mixture at 0 °C for 30-60 minutes. The formation of a solid or viscous liquid indicates the generation of the Vilsmeier reagent.[8]
- Formylation: Dissolve thiophene (1.0 equivalent) in a minimal amount of anhydrous DCM. Add this solution dropwise to the pre-formed Vilsmeier reagent at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to 40-70 °C for 2-6 hours.[8] Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature and carefully pour it onto crushed ice with stirring.[8] Neutralize the mixture by the slow addition of a saturated sodium acetate or sodium bicarbonate solution until the pH is approximately 7.
- Extraction and Purification: Extract the aqueous mixture with a suitable organic solvent (e.g., diethyl ether or DCM) multiple times. Combine the organic layers, wash with saturated sodium bicarbonate solution and then brine, and dry over anhydrous magnesium sulfate.

Filter the solution and remove the solvent under reduced pressure. The crude product can be purified by vacuum distillation to yield **3-Thiophenecarboxaldehyde**.



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Caption: Vilsmeier-Haack reaction pathway for the formylation of thiophene.

Applications in Drug Discovery and Development

3-Thiophenecarboxaldehyde is a valuable precursor in the synthesis of a wide array of pharmaceutical and agrochemical compounds.[2] Its aldehyde functionality allows for diverse chemical transformations, making it a key component in building molecular libraries for drug discovery.[12] Notable applications include its use in the synthesis of 4-substituted 2-thiophenesulfonamides, which exhibit carbonic anhydrase inhibitory activity, and in the preparation of derivatives of certain anticancer agents.[12]

The Suzuki-Miyaura cross-coupling reaction is a powerful method for forming carbon-carbon bonds. It can be employed to couple 3-bromo- or 3-boronyl-substituted

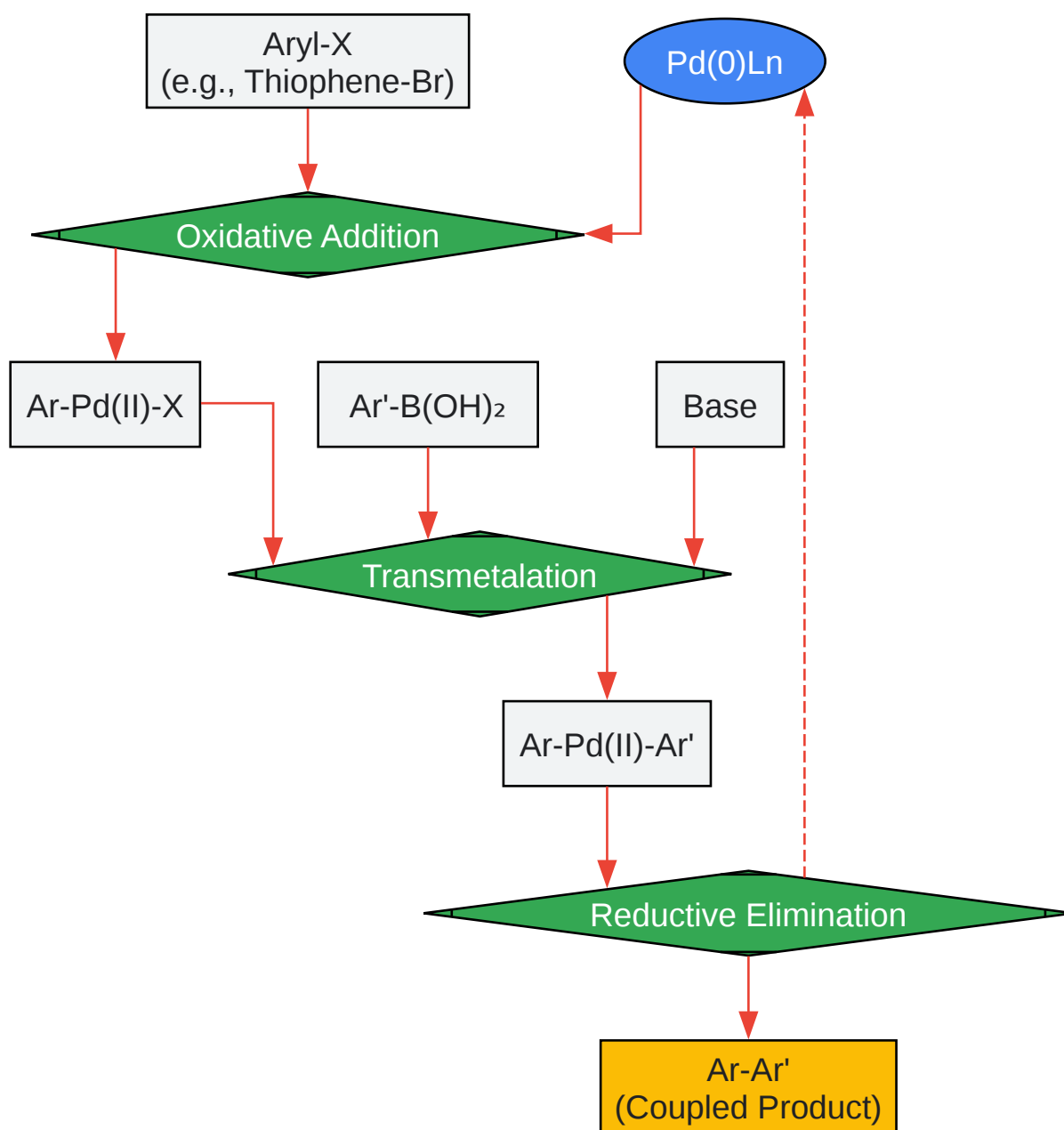
thiophenecarboxaldehydes with various partners to create diverse derivatives. The following is a general protocol.

Materials:

- Aryl halide (e.g., 4-bromothiophene-2-carbaldehyde) (1.0 mmol)
- Arylboronic acid or ester (1.2 mmol)
- Palladium catalyst (e.g., Pd(PPh₃)₄ or Pd(OAc)₂) (0.5-5 mol%)
- Base (e.g., K₃PO₄, Cs₂CO₃, or Na₂CO₃) (2.0-3.0 equivalents)
- Solvent (e.g., dioxane/water mixture, toluene, or DMF)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** In a reaction vessel, combine the aryl halide (1.0 mmol), arylboronic acid/ester (1.2 mmol), and the base (2.0-3.0 equivalents).^[13] Evacuate and backfill the vessel with an inert gas (e.g., argon) multiple times.
- **Addition of Catalyst and Solvent:** Add the palladium catalyst (0.5-5 mol%) and the degassed solvent to the reaction vessel under the inert atmosphere.
- **Reaction:** Stir the mixture at the desired temperature (room temperature to 80-100 °C) for the required time (typically 1.5 to 24 hours).^[14] Monitor the reaction progress by TLC or GC-MS.
- **Work-up:** After completion, cool the reaction mixture to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate or diethyl ether).^[13]
- **Purification:** Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄). Filter and concentrate the solution under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired coupled product.^[13]



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

3-Thiophenecarboxaldehyde is a combustible liquid and is harmful if swallowed.[3] It can cause skin and serious eye irritation, as well as potential respiratory irritation.[3]

Table 3: GHS Hazard Information

Hazard	Description
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H227: Combustible liquid H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

Handling and Storage:

- Handling: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke when using this product.[\[3\]](#) Wear protective gloves, clothing, and eye/face protection.[\[3\]](#)[\[15\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[3\]](#) Use only outdoors or in a well-ventilated area.[\[3\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[3\]](#)[\[15\]](#)
- Storage: Store in a well-ventilated place and keep the container tightly closed.[\[3\]](#)[\[15\]](#) Store locked up in a refrigerator (around 4°C).[\[15\]](#)

First Aid Measures:

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[3\]](#)[\[15\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[\[3\]](#)[\[15\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[3\]](#)[\[15\]](#)
- Ingestion: If swallowed, call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[\[3\]](#)[\[15\]](#)

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.

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